

Fungard (Micafungin): A Comparative Guide for Multi-Drug Resistant Fungal Isolates

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Compound of Interest

Compound Name: *Fungard*

Cat. No.: *B10789268*

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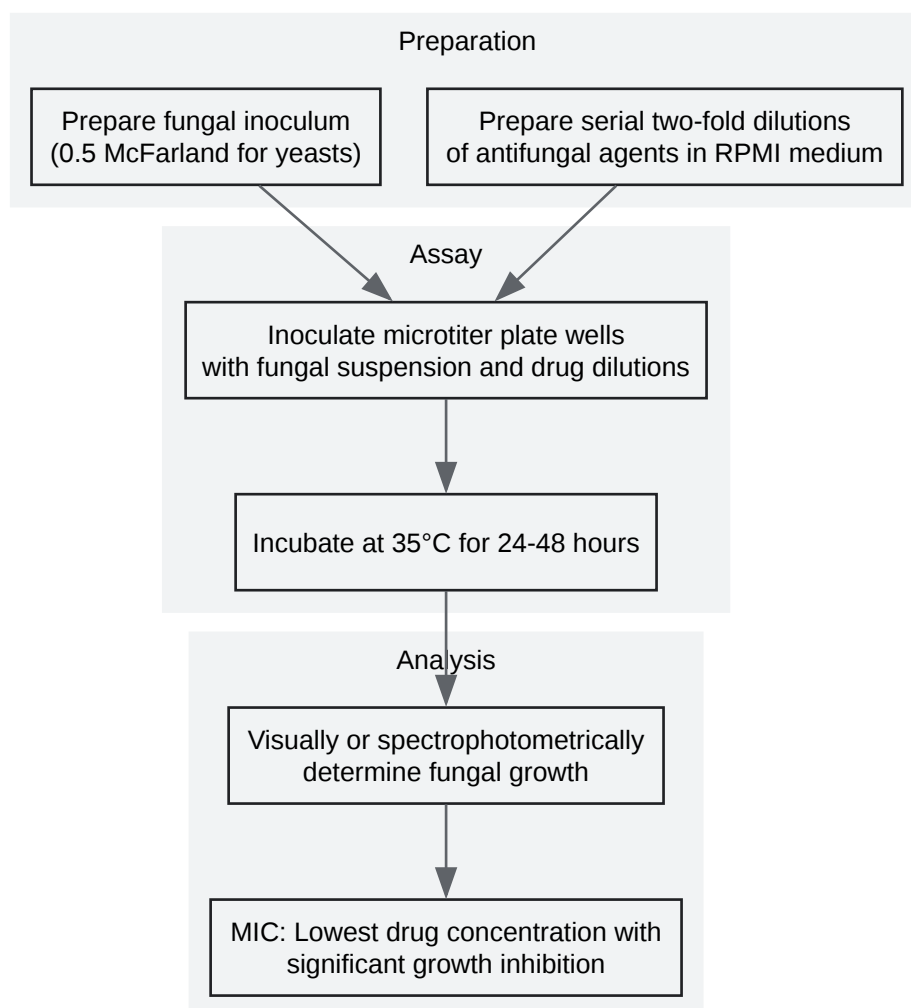
The emergence of multi-drug resistant (MDR) fungal pathogens presents a significant challenge in clinical practice and drug development. This guide provides a comparative analysis of **Fungard** (micafungin), an echinocandin antifungal agent, against other commonly used antifungal drugs in the context of MDR fungal isolates. The information herein is supported by experimental data from published studies to aid in research and development decisions.

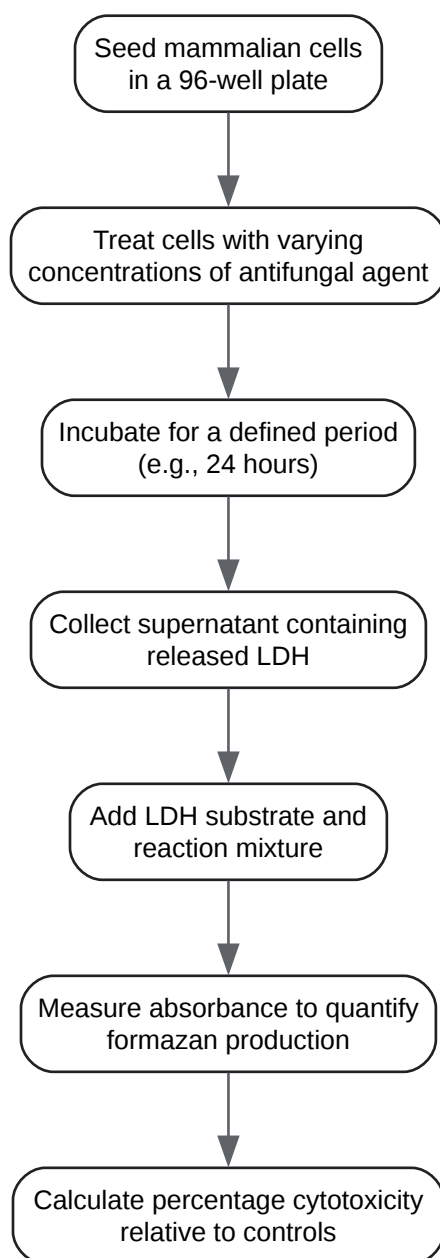
Executive Summary

Fungard (micafungin) demonstrates potent in vitro activity against a broad spectrum of fungal pathogens, including multi-drug resistant isolates of *Candida* and *Aspergillus* species. As an echinocandin, its mechanism of action, the inhibition of 1,3- β -D-glucan synthase, is distinct from that of azoles and polyenes, making it a valuable therapeutic option against isolates resistant to these drug classes. While generally exhibiting a favorable safety profile, it is important to consider its potential for cytotoxicity at higher concentrations.

Mechanism of Action: 1,3- β -D-Glucan Synthesis Inhibition

Fungard targets the fungal cell wall by non-competitively inhibiting the 1,3- β -D-glucan synthase enzyme complex, which is essential for the synthesis of 1,3- β -D-glucan, a key structural component of the fungal cell wall.[1][2] This disruption of cell wall integrity leads to osmotic instability and fungal cell death. This mechanism is specific to fungi, contributing to the selective toxicity of echinocandins.





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References

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- [2. In Vitro Activity of Micafungin \(FK-463\) against Candida spp.: Microdilution, Time-Kill, and Postantifungal-Effect Studies - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
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